# Unveiling VU0240382: A Technical Guide for Researchers

**Author**: BenchChem Technical Support Team. **Date**: April 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *VU0240382* |
| *CAS No.:* | *1092550-36-1* |
| *Cat. No.:* | *B611728* |

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Nashville, TN - **VU0240382**, a potent and selective positive allosteric modulator (PAM) of the M1 muscarinic acetylcholine receptor (M1 mAChR), is a compound of significant interest in the fields of neuroscience and drug discovery. This technical guide provides an in-depth overview of its chemical structure, properties, and its role in modulating M1 receptor signaling pathways, tailored for researchers, scientists, and professionals in drug development.

## Chemical Structure and Properties

**VU0240382** is chemically identified as N-(3-oxo-3-(4-(pyridin-4-yl)piperazin-1-yl)propyl)benzo[c][1][2]thiadiazole-4-sulfonamide. Its unique structure is central to its function as a highly selective M1 PAM.

Table 1: Chemical and Physical Properties of **VU0240382**

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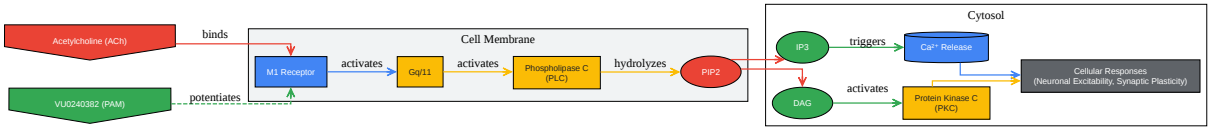
| Property | Value |
|---|---|
| Molecular Formula | $C_{20}H_{21}N_5O_3S_2$ |
| Molecular Weight | 443.55 g/mol |
| CAS Number | 1092550-36-1 |
| IUPAC Name | N-(3-oxo-3-(4-(pyridin-4-yl)piperazin-1-yl)propyl)benzo[c][1][2]thiadiazole-4-sulfonamide |
| SMILES | O=C(NCCS(=O)(=O)c1cccc2nsnc12)N1CCN(CC1)c1ccncc1 |
| InChI | InChI=1S/C20H21N5O3S2/c26-19(23-8-9-24(10-6-23)18-4-1-16-2-5-18)11-12-22-30(27,28)17-7-3-13-14-21-29-25-15(13)14/h1-5,7H,6,8-12H2,(H,22,26) |

# Mechanism of Action: M1 Receptor Signaling Pathway

**VU0240382** functions as a positive allosteric modulator, meaning it binds to a site on the M1 receptor distinct from the orthosteric binding site of the endogenous ligand, acetylcholine (ACh). This binding potentiates the receptor's response to ACh, enhancing downstream signaling cascades. The M1 receptor is a G-protein coupled receptor (GPCR) that primarily couples through the Gq/11 family of G proteins.

Upon activation by acetylcholine and potentiation by **VU0240382**, the M1 receptor stimulates phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate ($PIP_2$) into two secondary messengers: inositol trisphosphate ($IP_3$) and diacylglycerol (DAG). $IP_3$ triggers the release of intracellular calcium ($Ca^{2+}$) from the endoplasmic reticulum, while DAG activates protein kinase C (PKC). These signaling events are crucial for various cellular processes, including neuronal excitability, synaptic plasticity, and cognitive functions.

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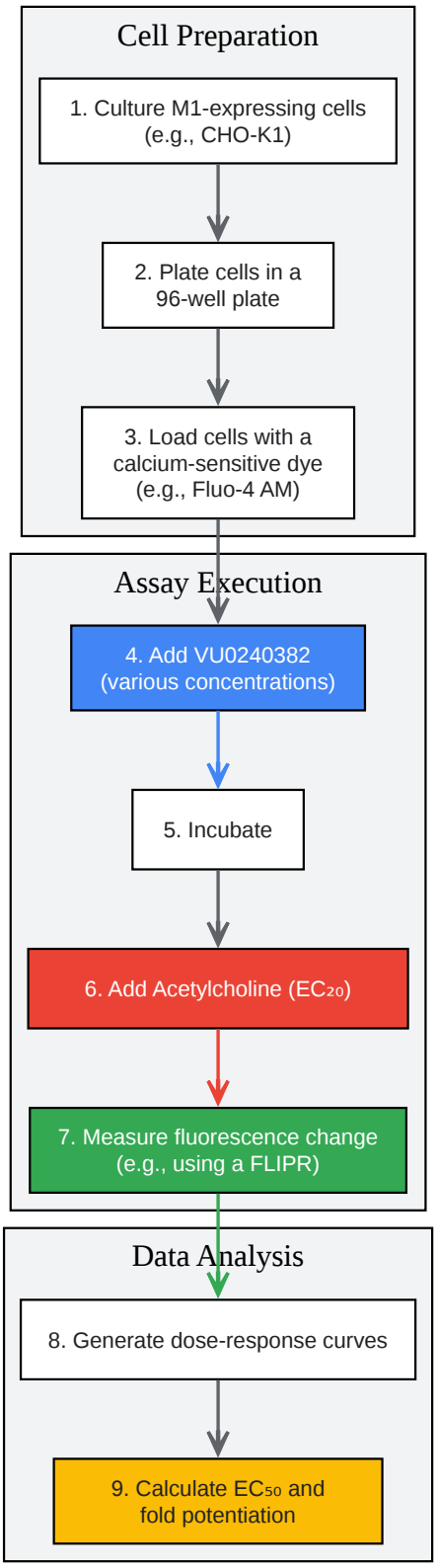
Caption: M1 Receptor Signaling Pathway Modulated by **VU0240382**.

# Experimental Protocols

A fundamental experiment to characterize the activity of **VU0240382** is the in vitro measurement of its potentiation of acetylcholine-induced calcium mobilization in cells expressing the M1 receptor.

Experimental Workflow: In Vitro Calcium Mobilization Assay

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# References


- 1. VU 0240382 | 1092550-36-1 [m.chemicalbook.com]
- 2. PubChem [pubchem.ncbi.nlm.nih.gov]
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